

Application of Cereulide- $^{13}\text{C}_6$ in Clinical Fecal Samples for Accurate Toxin Quantification

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Compound of Interest

Compound Name: Cereulide- $^{13}\text{C}_6$

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Introduction

Cereulide, a heat-stable and emetic toxin produced by *Bacillus cereus*, is a significant concern in food safety and clinical toxicology. Its ingestion can lead to severe food poisoning with symptoms ranging from nausea and vomiting to, in rare cases, fatal liver failure.[1][2] Accurate detection and quantification of cereulide in clinical samples are crucial for diagnosing intoxications, understanding the toxin's kinetics, and managing patient care. Fecal samples have emerged as a reliable and non-invasive matrix for cereulide analysis, as a significant portion of the ingested toxin is excreted through this route.[1][3][4] The use of a stable isotope-labeled internal standard, specifically Cereulide- $^{13}\text{C}_6$, is essential for achieving the accuracy and precision required in clinical assays. This document provides detailed application notes and protocols for the use of Cereulide- $^{13}\text{C}_6$ in the quantification of cereulide in human fecal samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Principle of Isotope Dilution Mass Spectrometry

The quantification of cereulide in complex biological matrices like feces is challenging due to matrix effects that can suppress or enhance the analyte signal in the mass spectrometer. Isotope dilution analysis (IDA) is the gold standard for overcoming these challenges. In this method, a known amount of an isotopically labeled version of the analyte, in this case, Cereulide- $^{13}\text{C}_6$, is added to the sample at the beginning of the extraction process. This internal standard is chemically identical to the native cereulide but has a different mass due to the

incorporation of six ^{13}C atoms. By tracking the ratio of the native analyte to the labeled standard, any losses during sample preparation or variations in instrument response can be accurately corrected for, leading to highly reliable quantification.

Application Notes

Clinical Significance of Fecal Analysis:

- **Non-invasive Diagnosis:** Fecal samples provide a simple and non-invasive method for detecting cereulide intoxication in clinical and outbreak settings.
- **Longer Detection Window:** Cereulide is often more frequently detected and at higher concentrations in fecal samples compared to blood or urine, potentially reducing the risk of false-negative results.
- **Toxicokinetic Studies:** Analysis of fecal samples is crucial for understanding the excretion and distribution of cereulide within the human body. A porcine model study showed that a part of ingested cereulide is rapidly excreted with feces.

Advantages of Using Cereulide- $^{13}\text{C}_6$:

- **High Accuracy and Precision:** The use of a stable isotope-labeled internal standard like Cereulide- $^{13}\text{C}_6$ significantly improves the accuracy and precision of quantification by compensating for matrix effects and procedural losses.
- **Method Robustness:** It enhances the robustness and reliability of the analytical method, which is critical for clinical diagnostic applications.
- **Gold Standard:** Isotope dilution LC-MS/MS is considered the reference method for the quantification of small molecules in complex matrices.

Quantitative Data Summary

The following tables summarize quantitative data from studies that utilized Cereulide- $^{13}\text{C}_6$ for the analysis of cereulide in clinical and preclinical fecal samples.

Table 1: Cereulide Levels in Human Fecal Samples from a Foodborne Outbreak

| Patient ID | Cereulide Concentration (ng/g) |
|------------|--------------------------------|
| A | 6.32 |
| B | 773.37 |
| C | Not specified |
| D | Not specified |
| E | Not specified |

Data from a Belgian foodborne outbreak where patients consumed contaminated rice containing 12.22 µg/g of cereulide.

Table 2: Cereulide Excretion in a Porcine Model

| Oral Dose (µg/kg body weight) | Maximum Fecal Cereulide Concentration (µg/g) | Time to Detection in Feces (hours) |
|-------------------------------|--|------------------------------------|
| 150 | ~5 | 3-4 |
| 30 | Not specified | Not specified |
| 10 | Not specified | Not specified |

This study demonstrated high concentrations of cereulide in fecal samples of orally challenged pigs.

Experimental Protocols

Protocol 1: Extraction and Quantification of Cereulide from Human Fecal Samples using LC-MS/MS

This protocol is based on methodologies described in recent publications.

1. Materials and Reagents:

- Cereulide analytical standard

- Cereulide- $^{13}\text{C}_6$ internal standard solution (concentration to be optimized based on expected sample concentrations)
- Acetonitrile (ACN), LC-MS grade
- Water, LC-MS grade
- Formic acid, LC-MS grade
- Homogenizer
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- LC-MS/MS system (e.g., triple quadrupole)

2. Sample Preparation and Extraction:

- Weigh approximately 1 g of homogenized fecal sample into a centrifuge tube.
- Add a known amount of Cereulide- $^{13}\text{C}_6$ internal standard solution to the sample. The amount should be optimized to be within the linear range of the calibration curve.
- Add 5 mL of acetonitrile to the tube.
- Homogenize the sample for 2 minutes.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Collect the supernatant.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column suitable for small molecule analysis.

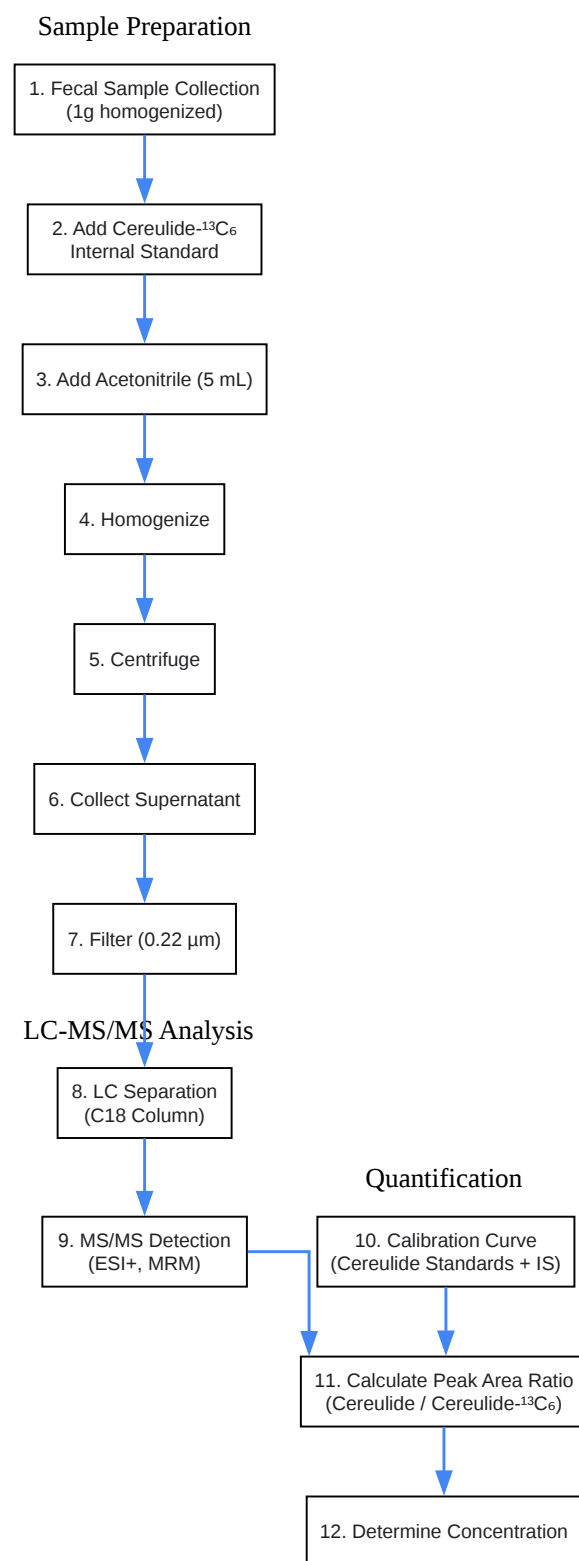
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A suitable gradient to separate cereulide from matrix components (e.g., starting with 80% A, ramping to 100% B).
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 µL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Multiple Reaction Monitoring (MRM): Monitor the precursor-to-product ion transitions for both native cereulide and Cereulide-¹³C₆.
 - Example transitions for Cereulide: to be determined based on instrument optimization.
 - Example transitions for Cereulide-¹³C₆: to be determined based on instrument optimization.
 - Optimize instrument parameters such as collision energy and declustering potential for maximum sensitivity.

4. Quantification:

- Prepare a calibration curve using standards of native cereulide spiked with the same amount of Cereulide-¹³C₆ as the samples.
- Calculate the ratio of the peak area of native cereulide to the peak area of Cereulide-¹³C₆ for each standard and sample.
- Plot the peak area ratio against the concentration of the standards to generate a calibration curve.

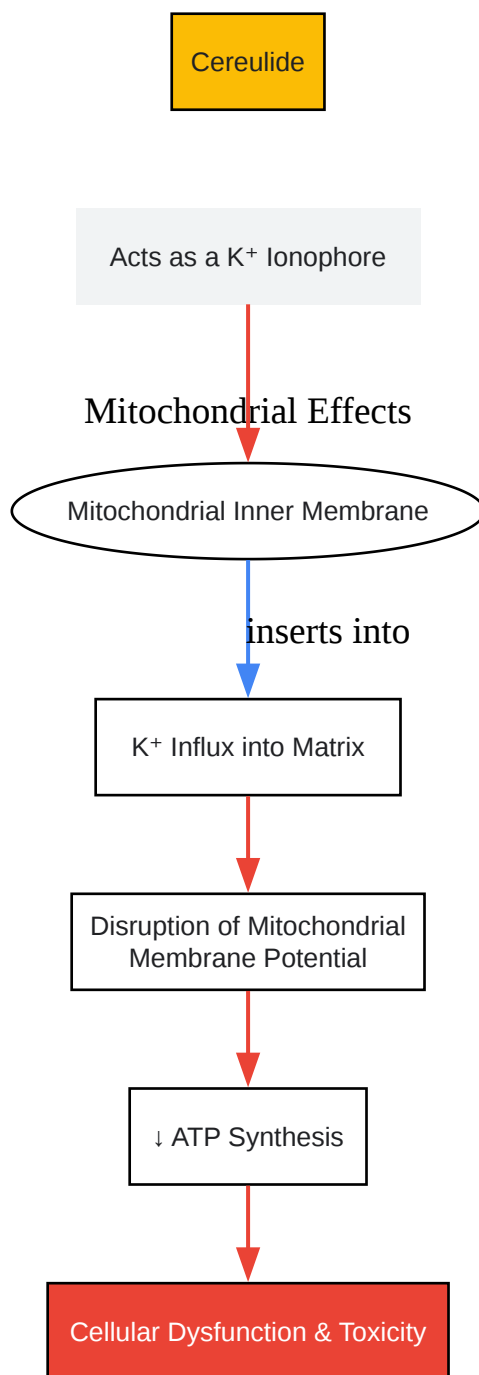
- Determine the concentration of cereulide in the fecal samples by interpolating their peak area ratios on the calibration curve.

Visualizations



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Caption: Experimental workflow for the quantification of cereulide in fecal samples.



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Caption: Simplified signaling pathway of cereulide-induced mitochondrial toxicity.

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References

- 1. Cereulide and Emetic Bacillus cereus: Characterizations, Impacts and Public Precautions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Food Poisoning Toxins of Bacillus cereus - PMC [pmc.ncbi.nlm.nih.gov]
- 3. First Insights Into Within Host Translocation of the Bacillus cereus Toxin Cereulide Using a Porcine Model | Semantic Scholar [semanticscholar.org]
- 4. First Insights Into Within Host Translocation of the Bacillus cereus Toxin Cereulide Using a Porcine Model - PMC [pmc.ncbi.nlm.nih.gov]
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